

# Essential Guide to the Proper Disposal of 5-Iodo-A-85380 Dihydrochloride

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## Compound of Interest

Compound Name: 5-Iodo-A-85380 dihydrochloride

Cat. No.: B1395579

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents is a cornerstone of laboratory safety and regulatory compliance. This document provides a comprehensive, step-by-step guide for the safe disposal of **5-Iodo-A-85380 dihydrochloride**, a halogenated organic compound. Adherence to these procedures is critical to protect personnel and the environment.

## I. Chemical Profile and Hazard Assessment

**5-Iodo-A-85380 dihydrochloride** is a potent and selective agonist for nicotinic acetylcholine receptors (nAChRs).[1][2] As an iodo-pyridine derivative, it is classified as a halogenated organic compound.[3] While a specific Safety Data Sheet (SDS) detailing its disposal is not readily available, general principles for the disposal of halogenated waste are well-established and must be followed.

### Key Hazards:

- **Toxicity:** The precise toxicity of this compound is not fully documented in publicly available sources. However, related pyridine compounds are known to be harmful if swallowed, in contact with skin, or inhaled.[4]
- **Environmental Hazard:** Halogenated organic compounds can be persistent in the environment and may be harmful to aquatic life. Improper disposal, such as drain disposal, is strictly prohibited.[5][6]

## II. Quantitative Data Summary

While specific quantitative disposal limits for **5-Iodo-A-85380 dihydrochloride** are not available, the following table summarizes general guidelines for laboratory chemical waste accumulation, based on regulations from agencies like the Environmental Protection Agency (EPA).

Parameter	Guideline	Citation(s)
Waste Category	Halogenated Organic Waste	[7][8]
Satellite Accumulation Area (SAA) Limit	Up to 55 gallons of total hazardous waste, but typically no more than 25 gallons of chemical waste per laboratory.	[7][9]
Acute Hazardous Waste Limit	No more than 1 quart of reactive acutely hazardous chemical waste.	[9]
Container Headspace	Leave at least 5% of the container volume as headspace to allow for thermal expansion.	[10]
Maximum Storage Time	6 months within an academic facility.	[5][11]

## III. Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe disposal of **5-Iodo-A-85380 dihydrochloride** from a laboratory setting.

### 1. Personal Protective Equipment (PPE):

- Wear standard laboratory PPE, including a lab coat, safety goggles, and chemical-resistant gloves (nitrile gloves are a common standard, but consult your institution's specific guidelines).

## 2. Waste Segregation and Collection:

- Crucially, do not mix halogenated waste with non-halogenated waste.[\[7\]](#)[\[8\]](#) This is critical for proper disposal and can significantly impact disposal costs.
- Collect all waste containing **5-Iodo-A-85380 dihydrochloride**, including pure compound, solutions, and contaminated materials (e.g., pipette tips, contaminated gloves), in a designated and compatible hazardous waste container.[\[10\]](#)[\[12\]](#)
- For liquid waste, use a sealable, airtight, and chemically compatible container. Polyethylene or glass containers are generally suitable.[\[6\]](#)[\[12\]](#)
- For solid waste, such as contaminated consumables, use a designated solid waste container, like a heavy-duty plastic bag or a labeled puncture-resistant container for sharps.  
[\[9\]](#)[\[10\]](#)

## 3. Waste Container Labeling:

- Label the waste container clearly and accurately before adding any waste.[\[7\]](#)[\[13\]](#)
- The label must include:
  - The words "Hazardous Waste."
  - The full chemical name: "**5-Iodo-A-85380 dihydrochloride**" and any other chemical constituents in the waste stream, with their approximate percentages.[\[8\]](#)
  - The specific hazard characteristics (e.g., "Toxic").
  - The accumulation start date (the date the first drop of waste is added).[\[13\]](#)
  - The name of the principal investigator or laboratory contact.

## 4. Storage of Waste:

- Store the waste container in a designated Satellite Accumulation Area (SAA).[\[10\]](#)
- Ensure the container is kept closed at all times, except when adding waste.[\[5\]](#)[\[7\]](#)

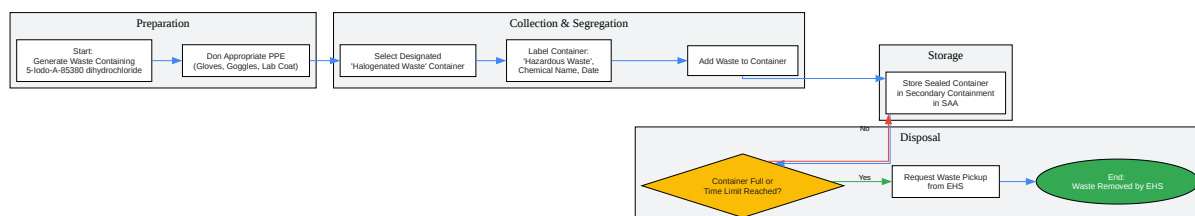
- Store in a cool, dry, and well-ventilated area, away from incompatible materials.[8]
- Utilize secondary containment, such as a chemically resistant tub, to contain any potential leaks.[10]

#### 5. Arranging for Disposal:

- Once the container is nearly full (leaving adequate headspace) or the accumulation time limit is approaching, arrange for a waste pickup through your institution's Environmental Health and Safety (EHS) office.[10]
- Follow your institution's specific procedures for requesting a waste pickup.

## IV. Experimental Workflow and Disposal Decision Process

The following diagram illustrates the logical workflow for the proper disposal of **5-Iodo-A-85380 dihydrochloride**.



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